

9-Ethynylphenanthrene: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 9-Ethynylphenanthrene

Cat. No.: B1202259

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CAS Number: 32870-98-7

This technical guide provides an in-depth overview of **9-Ethynylphenanthrene**, a polycyclic aromatic hydrocarbon (PAH) of significant interest in materials science, organic electronics, and pharmaceutical research. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and potential applications.

Core Properties of 9-Ethynylphenanthrene

9-Ethynylphenanthrene is a solid, yellow powder at room temperature.^[1] The introduction of the ethynyl group to the phenanthrene scaffold significantly influences its electronic properties and chemical reactivity, making it a versatile building block in organic synthesis.^[2]

Physicochemical Data

The key physicochemical properties of **9-Ethynylphenanthrene** are summarized in the table below for easy reference.

Property	Value	References
CAS Number	32870-98-7	[1][2][3][4]
Molecular Formula	C ₁₆ H ₁₀	[1][3][4]
Molecular Weight	202.25 g/mol	[2][3][4]
Melting Point	61 - 67 °C	[1][5]
Boiling Point	377 °C (lit.)	[1]
Appearance	Yellow powder/solid	[1][5]
Purity	≥96%	[3]

Experimental Protocols

Synthesis of 9-Ethynylphenanthrene via Sonogashira Coupling

The most common and effective method for the synthesis of **9-Ethynylphenanthrene** is the Sonogashira cross-coupling reaction.[2][6] This palladium-catalyzed reaction forms a carbon-carbon bond between a terminal alkyne and an aryl halide.[7]

Reaction Scheme:

9-Bromophenanthrene + Trimethylsilylacetylene → 9-((Trimethylsilyl)ethynyl)phenanthrene → **9-Ethynylphenanthrene**

Materials and Reagents:

- 9-Bromophenanthrene
- Trimethylsilylacetylene
- Bis(triphenylphosphine)palladium(II) dichloride (PdCl₂(PPh₃)₂)
- Copper(I) iodide (CuI)

- Triethylamine (TEA) or Diisopropylamine (DIPA)
- Tetrahydrofuran (THF) or Toluene (anhydrous and degassed)
- Potassium carbonate or Methanol for desilylation
- Silica gel for column chromatography
- Hexane and Ethyl acetate for elution

Procedure:

- Coupling Reaction:
 - To a dry Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add 9-bromophenanthrene (1.0 eq.), bis(triphenylphosphine)palladium(II) dichloride (0.02-0.05 eq.), and copper(I) iodide (0.04-0.10 eq.).^[7]
 - Add anhydrous, degassed solvent (THF or toluene) to a concentration of 0.1-0.5 M.^[7]
 - Add the base (triethylamine or diisopropylamine, 2-5 eq.) followed by trimethylsilylacetylene (1.1-1.5 eq.).^[7]
 - Degas the reaction mixture by bubbling with an inert gas for 10-15 minutes.^[7]
 - Stir the reaction mixture at room temperature or heat to 50-80 °C.^[7]
 - Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).^[7]
- Work-up and Purification of Silylated Intermediate:
 - Upon completion, cool the reaction mixture to room temperature.
 - Dilute with an organic solvent such as ethyl acetate.^[7]
 - Filter the mixture through a pad of Celite to remove catalyst residues.^[7]

- Wash the filtrate with a saturated aqueous ammonium chloride solution and then with brine.[7]
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure.[7]
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate eluent system to yield 9-((trimethylsilyl)ethynyl)phenanthrene.[7]
- Desilylation:
 - Dissolve the purified 9-((trimethylsilyl)ethynyl)phenanthrene in a suitable solvent such as methanol or THF.
 - Add a base, such as potassium carbonate, and stir at room temperature.
 - Monitor the reaction by TLC until the starting material is consumed.
 - Upon completion, add water and extract the product with an organic solvent.
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield **9-Ethynylphenanthrene**.

Analytical Characterization

Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is a key technique for assessing the purity of **9-Ethynylphenanthrene** and confirming its molecular weight.

- Sample Preparation: Dissolve a small amount of the synthesized compound in a volatile organic solvent like dichloromethane or ethyl acetate.
- Instrumentation: An Agilent 5977 Series GC/MSD system or similar can be used.[8]
- Method: The sample is injected into the GC, where it is vaporized and separated based on its boiling point and interaction with the column stationary phase. The separated components then enter the mass spectrometer, where they are ionized and fragmented. The resulting

mass spectrum provides a molecular fingerprint, and the molecular ion peak should correspond to the molecular weight of **9-Ethynylphenanthrene** (202.25 g/mol).

Nuclear Magnetic Resonance (NMR) Spectroscopy:

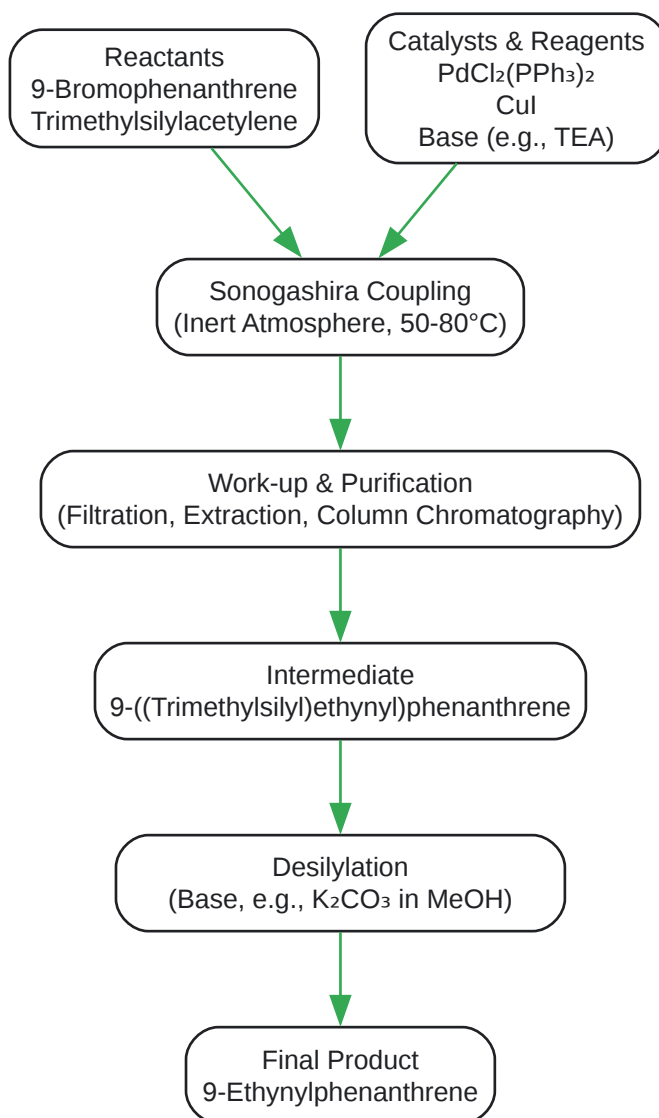
^1H and ^{13}C NMR spectroscopy are used to confirm the structure of **9-Ethynylphenanthrene**.

- Sample Preparation: Dissolve the sample in a deuterated solvent, such as chloroform-d (CDCl_3).
- ^1H NMR: The spectrum is expected to show characteristic signals for the aromatic protons of the phenanthrene core and a distinct singlet for the acetylenic proton.
- ^{13}C NMR: The spectrum will show signals for the aromatic carbons and the two sp-hybridized carbons of the ethynyl group.

Visualized Workflows and Relationships

Synthesis Workflow of 9-Ethynylphenanthrene

The following diagram illustrates the key steps in the synthesis of **9-Ethynylphenanthrene** via the Sonogashira coupling reaction.

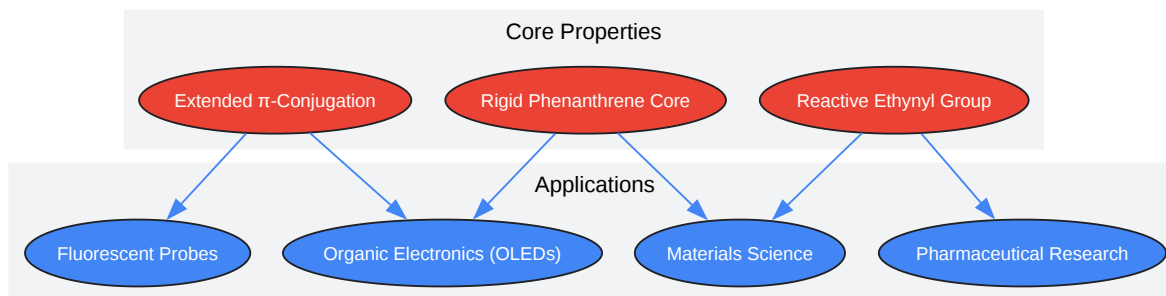


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Caption: Workflow for the synthesis of **9-Ethynylphenanthrene**.

Properties and Applications of 9-Ethynylphenanthrene

The unique chemical properties of **9-Ethynylphenanthrene** make it a valuable compound for various advanced applications. The diagram below shows the relationship between its core properties and its primary areas of use.



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Caption: Relationship between properties and applications.

Biological Activity and Potential

While a specific signaling pathway for **9-Ethynylphenanthrene** is not yet fully elucidated, the broader class of phenanthrenes is known for a wide range of biological activities, including antimicrobial, anti-inflammatory, and cytotoxic effects.[9] The phenanthrene moiety is a structural component of many natural products with pharmaceutical relevance.[9] **9-Ethynylphenanthrene** itself is being explored for its potential in drug development, particularly in the creation of novel therapeutic agents.[1] It has also been studied as a mechanism-based inactivator of cytochrome P450 enzymes, which is a crucial area of investigation in drug metabolism and development.[2]

Safety Information

9-Ethynylphenanthrene is classified as causing serious eye damage and may cause long-lasting harmful effects to aquatic life.[5] Appropriate personal protective equipment, including a dust mask, eye shields, and gloves, should be used when handling this compound.[5] It should be stored at room temperature in a well-ventilated area.[1]

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